

Application Notes and Protocols: D-(+)-Cellohexose Eicosaacetate

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Compound of Interest

Compound Name: *D-(+)-Cellohexose eicosaacetate*

Cat. No.: B7796862

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of **D-(+)-Cellohexose eicosaacetate**, a fully acetylated form of cellohexose. Adherence to these protocols is crucial for maintaining the integrity of the compound and ensuring reproducible experimental outcomes.

Product Information

Parameter	Specification
IUPAC Name	Acetic acid,1,1',1'',1''',1'''',1'''''-[β-D-glucopyranosyl-(1 → 4)-β-D-glucopyranosyl-(1 → 4)-β-D-glucopyranosyl-(1 → 4)-β-D-glucopyranosyl-(1 → 4)-D-glucopyranose] eicosaacetate
Molecular Formula	C ₇₆ H ₁₀₂ O ₅₁
Molecular Weight	1831.59 g/mol
CAS Number	355012-91-8
Appearance	White to off-white solid
Purity	≥95%

Handling and Storage

2.1. Personal Protective Equipment (PPE)

When handling **D-(+)-Cellohexose eicosaacetate**, especially in solid form, it is essential to use appropriate personal protective equipment to avoid inhalation of dust and direct contact with skin and eyes.

- **Gloves:** Nitrile or latex gloves are recommended.
- **Eye Protection:** Safety glasses or goggles.
- **Respiratory Protection:** A dust mask or respirator should be used when handling larger quantities or if there is a risk of dust generation.
- **Lab Coat:** A standard laboratory coat should be worn.

2.2. Storage Conditions

Proper storage is critical to prevent degradation of the compound. **D-(+)-Cellohexose eicosaacetate** is hygroscopic and susceptible to hydrolysis of the acetyl groups.

Condition	Recommendation	Rationale
Temperature	4°C	To minimize degradation and maintain long-term stability. Shipped at room temperature for short durations.[1]
Humidity	Store in a desiccator with a desiccant (e.g., silica gel)	The compound is hygroscopic; exposure to moisture can lead to hydrolysis of the acetate esters.[2]
Light	Store in a light-resistant container	To prevent potential light-induced degradation.
Inert Atmosphere	For long-term storage, consider storing under an inert atmosphere (e.g., argon or nitrogen)	To further protect against moisture and oxidative degradation.

2.3. Stability Profile

Peracetylated oligosaccharides like **D-(+)-Cellohexose eicosaacetate** exhibit greater stability in acidic to neutral conditions compared to basic conditions, where deacetylation can readily occur. The rate of hydrolysis of the acetyl groups is also dependent on temperature.

Illustrative Stability Data for a Peracetylated Oligosaccharide (Representative Data):

Condition	Parameter	Result
Temperature	25°C	Stable for >1 year when stored dry at 4°C.
pH	5.0 (Aqueous Buffer)	Minimal degradation observed over 24 hours at room temperature.
pH	7.0 (Aqueous Buffer)	Slow hydrolysis observed over 24 hours at room temperature.
pH	9.0 (Aqueous Buffer)	Significant deacetylation observed within a few hours at room temperature.

Note: This is representative data for a similar compound. Users should perform their own stability studies for their specific application.

Experimental Protocols

3.1. Preparation of Stock Solutions

Due to its hydrophobic nature, **D-(+)-Cellohexose eicosaacetate** is insoluble in water but soluble in many common organic solvents.

Solubility Data:

Solvent	Solubility
Dichloromethane (DCM)	Soluble
Chloroform	Soluble
Dimethyl sulfoxide (DMSO)	Soluble
N,N-Dimethylformamide (DMF)	Soluble
Acetone	Soluble
Ethyl Acetate	Soluble
Ethanol	Sparingly soluble
Methanol	Sparingly soluble
Water	Insoluble

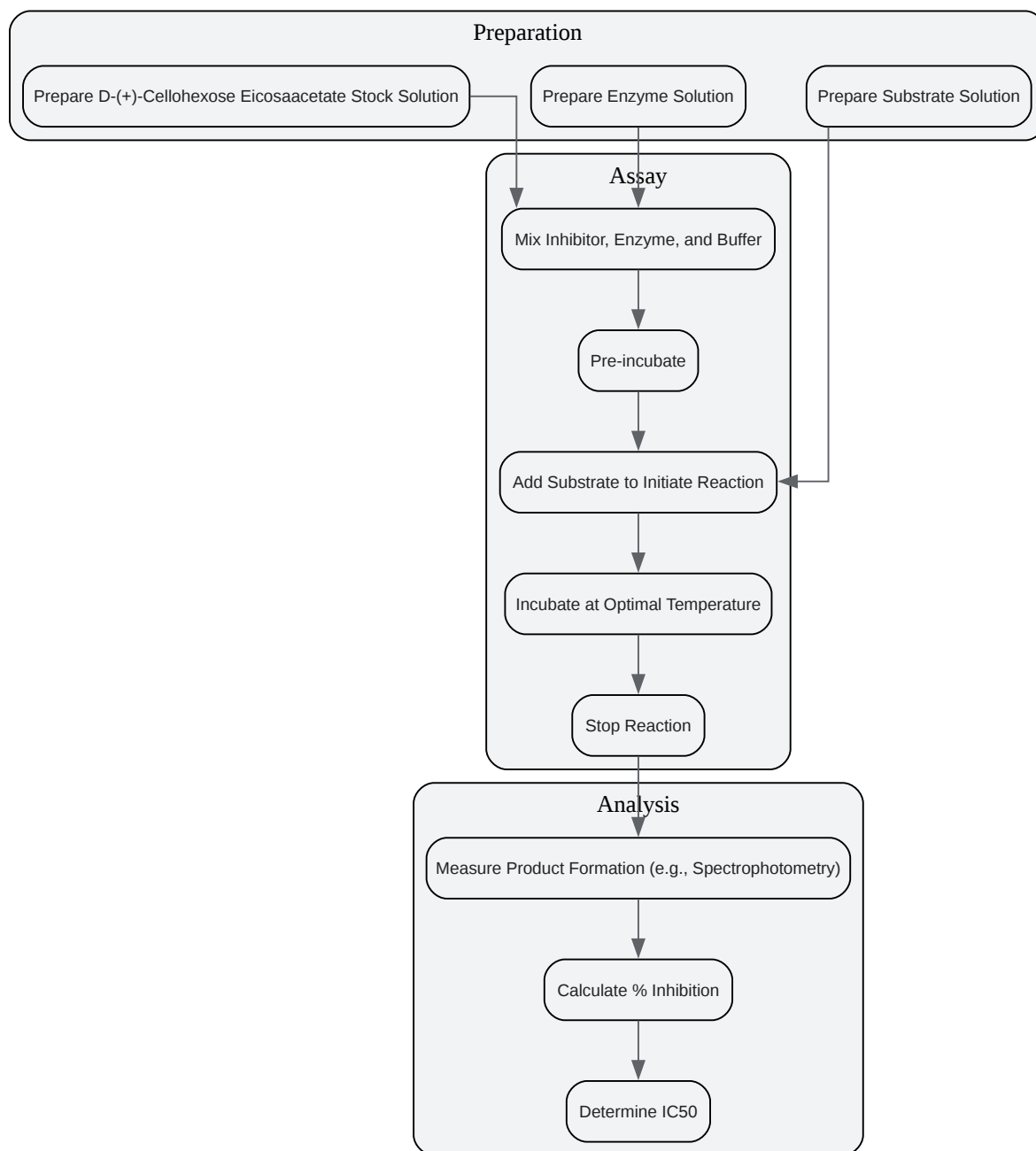
Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of **D-(+)-Cellohexose eicosaacetate** in a suitable vial. For 1 mL of a 10 mM solution, weigh 1.832 mg.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the vial.
- Mixing: Vortex or sonicate the solution gently until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

3.2. Application Example: Enzyme Inhibition Assay

D-(+)-Cellohexose eicosaacetate can be used as a potential inhibitor for carbohydrate-active enzymes.[3] The following is a general protocol for an enzyme inhibition assay.

Workflow for Enzyme Inhibition Assay:



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Caption: Workflow for a typical enzyme inhibition assay.

Detailed Protocol:

- Reagents and Materials:
 - **D-(+)-Cellohexose eicosaacetate** stock solution (e.g., 10 mM in DMSO).
 - Enzyme of interest (e.g., a cellulase or other glycoside hydrolase) in a suitable buffer.
 - Substrate for the enzyme (e.g., p-nitrophenyl- β -D-cellobioside).
 - Assay buffer (e.g., 50 mM sodium phosphate, pH 7.0).
 - Stop solution (e.g., 1 M sodium carbonate).
 - 96-well microplate.
 - Microplate reader.
- Assay Procedure:
 - a. Prepare serial dilutions of the **D-(+)-Cellohexose eicosaacetate** stock solution in the assay buffer.
 - b. To each well of a 96-well plate, add:
 - 20 μ L of the diluted inhibitor solution (or DMSO as a vehicle control).
 - 60 μ L of the enzyme solution.
 - c. Pre-incubate the plate at the optimal temperature for the enzyme (e.g., 37°C) for 15 minutes.
 - d. Initiate the enzymatic reaction by adding 20 μ L of the substrate solution to each well.
 - e. Incubate the plate at the optimal temperature for a defined period (e.g., 30 minutes).
 - f. Stop the reaction by adding 100 μ L of the stop solution.
 - g. Measure the absorbance of the product (e.g., p-nitrophenol at 405 nm) using a microplate reader.
- Data Analysis:
 - a. Calculate the percentage of inhibition for each inhibitor concentration relative to the vehicle control.
 - b. Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - c. Determine the IC₅₀ value by fitting the data to a suitable dose-response curve.

Troubleshooting

Problem	Possible Cause	Solution
Compound is difficult to dissolve	Inappropriate solvent; compound has degraded due to moisture.	Use an appropriate anhydrous organic solvent (e.g., DMSO, DMF). Ensure the compound has been stored correctly.
Inconsistent experimental results	Degradation of the compound; inaccurate pipetting of viscous stock solution.	Use fresh aliquots of the stock solution. Use positive displacement pipettes for viscous solutions.
Low or no inhibitory activity	Compound is not an inhibitor for the target enzyme; incorrect assay conditions.	Verify the assay conditions (pH, temperature). Test a broader concentration range of the inhibitor.

Safety Information

- Hazard Identification: The toxicological properties of **D-(+)-Cellohexose eicosaacetate** have not been fully investigated. Handle with care as with any other laboratory chemical.
- First Aid Measures:
 - Skin Contact: Wash off immediately with plenty of water.
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
 - Inhalation: Move to fresh air.
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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